

How to handle and store (2-Methylenecyclopropyl)methanol safely

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Compound of Interest

Compound Name: (2-Methylenecyclopropyl)methanol

Cat. No.: B050694

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Technical Support Center: (2-Methylenecyclopropyl)methanol

This technical support center provides guidance on the safe handling and storage of **(2-Methylenecyclopropyl)methanol**. The information is intended for researchers, scientists, and professionals in drug development.

Disclaimer

The information provided herein is based on general principles of chemical safety and data available for similar compounds. A comprehensive, substance-specific Material Safety Data Sheet (MSDS) should always be consulted prior to handling **(2-Methylenecyclopropyl)methanol**.

Frequently Asked Questions (FAQs)

Q1: What is **(2-Methylenecyclopropyl)methanol** and what are its primary hazards?

A1: **(2-Methylenecyclopropyl)methanol** is a chemical compound with the molecular formula C₅H₈O.^{[1][2]} Its structure contains a highly strained cyclopropane ring and a methyldene group, which suggests it may be a reactive and potentially unstable compound.^{[3][4][5]} The primary known hazard is that it is considered a flammable liquid.^[6] Due to its structure, it should be handled as a potentially reactive substance.

Q2: What are the recommended storage conditions for **(2-Methylenecyclopropyl)methanol**?

A2: It is recommended to store **(2-Methylenecyclopropyl)methanol** in a refrigerator at a temperature of 2°C - 8°C.^{[2][7]} The container should be well-sealed.^[7] Storage should be in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[8][9]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **(2-Methylenecyclopropyl)methanol**, appropriate PPE should be worn, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.^[9] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[9][10]}

Q4: What materials are incompatible with **(2-Methylenecyclopropyl)methanol**?

A4: While specific incompatibility data for this compound is limited, based on its chemical structure (an alcohol), it should be kept away from strong oxidizing agents, strong acids, acid anhydrides, acid chlorides, and strong bases.^[11] As a general precaution for reactive materials, it should also be stored separately from other chemicals.^{[12][13]}

Q5: How should I dispose of waste **(2-Methylenecyclopropyl)methanol**?

A5: Waste disposal should follow local, state, and federal regulations. As a flammable liquid, it should not be poured down the drain.^[14] It should be collected in a suitable, labeled container for hazardous waste disposal.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
The compound has changed color or consistency during storage.	Decomposition or polymerization due to temperature fluctuations, exposure to air, or contaminants.	Do not use the compound. Dispose of it according to hazardous waste guidelines. In the future, ensure storage at the recommended 2°C - 8°C in a tightly sealed, inert-atmosphere container.
An unexpected reaction (e.g., gas evolution, color change, exotherm) occurs when mixing with another reagent.	The compound may be reacting in an unforeseen manner due to its strained ring system.	Immediately cease the addition of the reagent. If the reaction is vigorous, follow emergency procedures (e.g., cool the reaction vessel, prepare for potential pressure buildup). Re-evaluate the reaction scheme, considering the potential reactivity of the cyclopropylmethylidene moiety.
Difficulty in achieving a complete reaction or low yield.	The compound may have degraded during storage. The reaction conditions may not be optimal.	Verify the purity of the starting material using an appropriate analytical technique (e.g., NMR, GC-MS). Consider performing the reaction under an inert atmosphere and at a controlled temperature.

Physicochemical Data

Property	Value	Source
Molecular Formula	C5H8O	[1][2]
Molecular Weight	84.12 g/mol	[1][2]
CAS Number	29279-66-1	[1][2]
Appearance	Liquid (predicted)	Inferred
Density	0.98 g/cm ³ (predicted)	[7]
Boiling Point	111.3 ± 9.0 °C (predicted)	[15]
Storage Temperature	2°C - 8°C	[2][7]

Experimental Protocol: General Handling of a Reactive Liquid Chemical

This protocol provides a general procedure for safely handling a reactive liquid chemical such as **(2-Methylenecyclopropyl)methanol**.

1. Preparation:

- Ensure all necessary PPE is worn (safety goggles, lab coat, chemical-resistant gloves).
- Work within a certified chemical fume hood.
- Have spill cleanup materials (absorbent pads, etc.) and a fire extinguisher readily available. [16]
- Ensure all glassware is clean, dry, and free of contaminants.

2. Handling:

- Allow the chemical container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Use a clean, dry syringe or pipette to transfer the liquid.
- If the chemical is sensitive to air or moisture, use inert atmosphere techniques (e.g., nitrogen or argon blanket).
- Avoid contact with incompatible materials.[11]

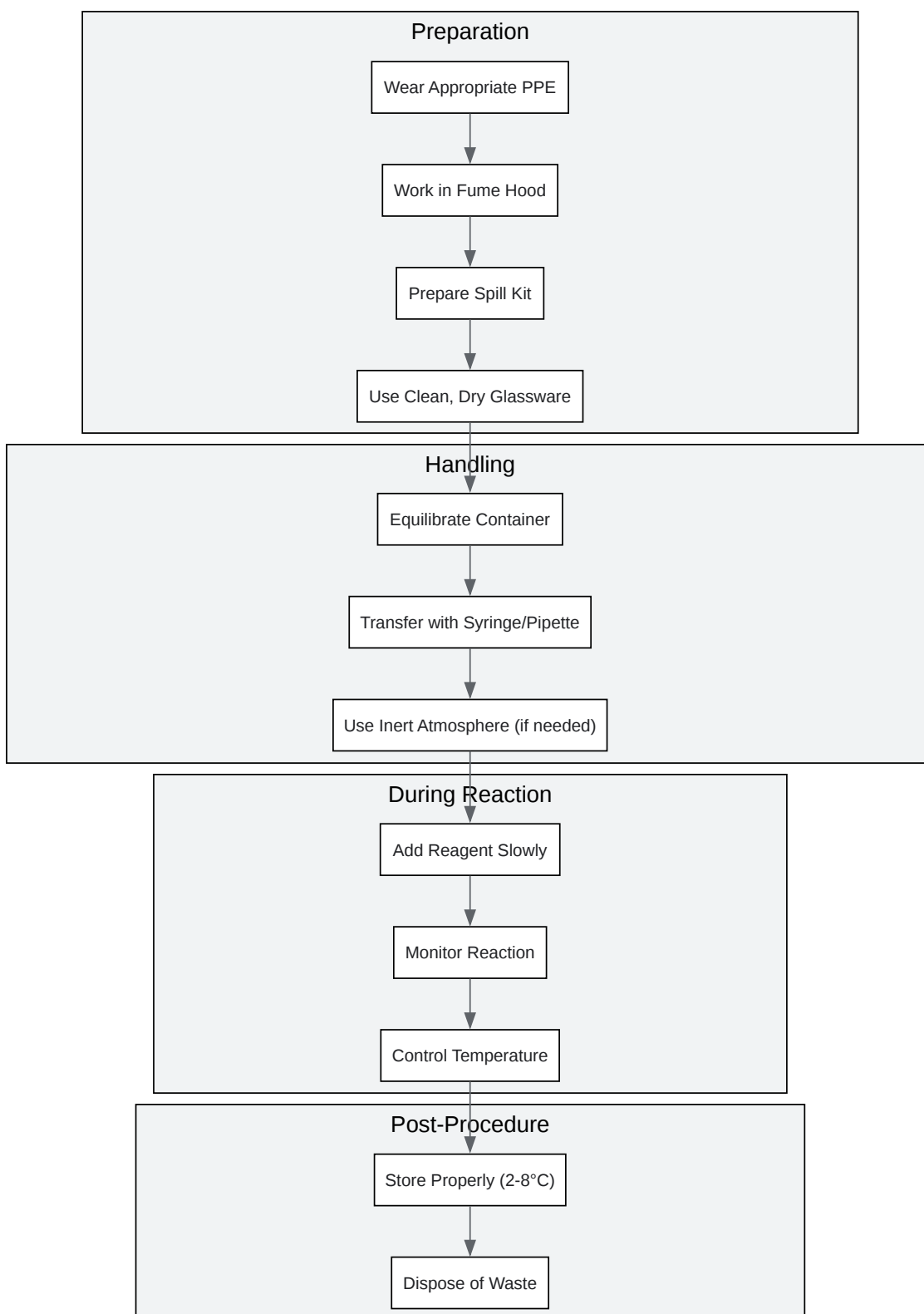
3. During Reaction:

- Add the chemical slowly and in a controlled manner to the reaction mixture.
- Monitor the reaction for any signs of an uncontrolled exotherm, gas evolution, or color change.
- Maintain the recommended reaction temperature using a suitable heating or cooling bath.

4. Storage and Waste Disposal:

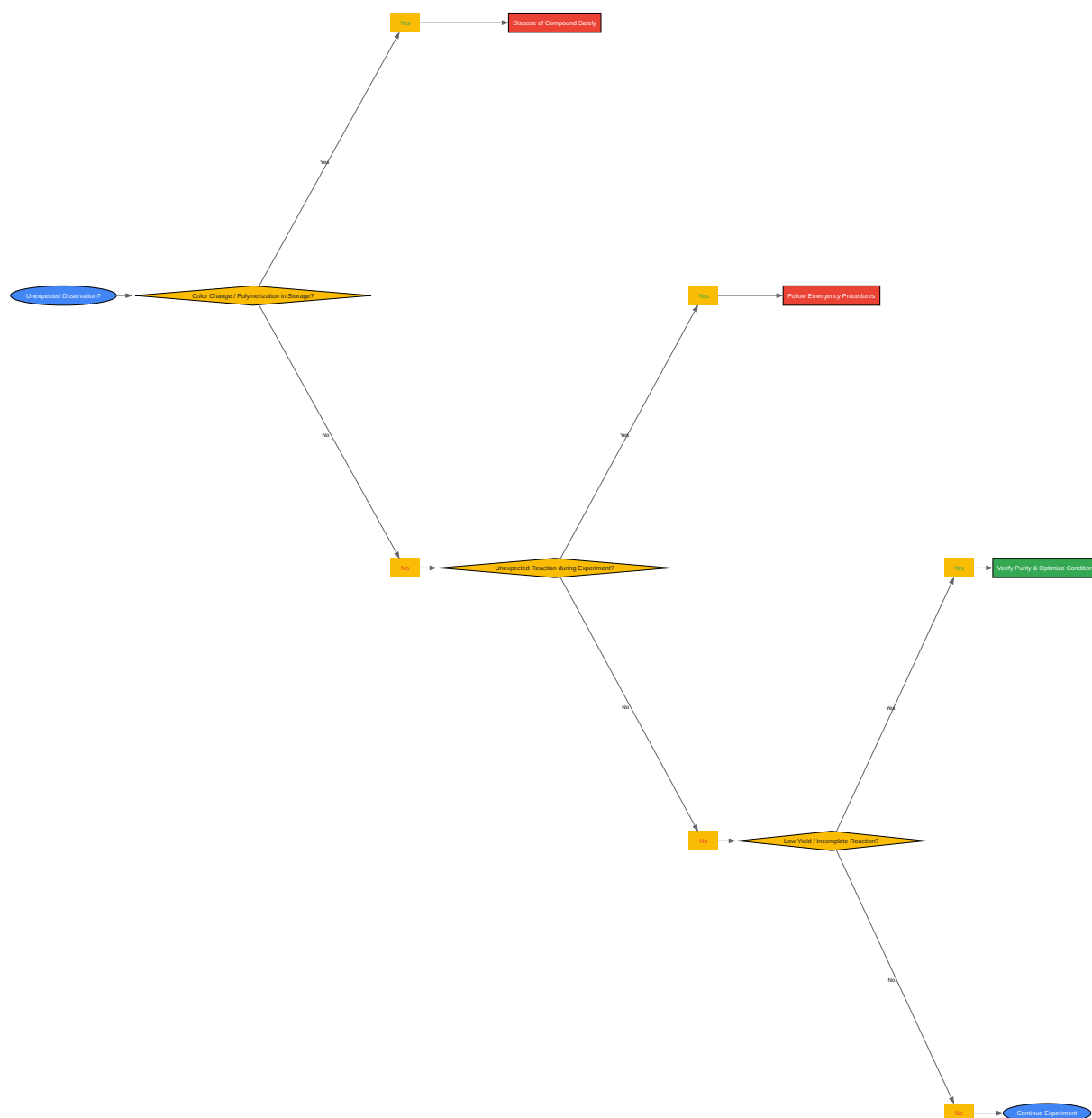
- After use, tightly seal the container and store it at the recommended temperature (2°C - 8°C).^{[2][7]}
- Collect all waste, including contaminated consumables, in a designated hazardous waste container.
- Label the waste container clearly and arrange for proper disposal.

Visualizations



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Caption: Workflow for Safe Handling of **(2-Methylenecyclopropyl)methanol**.



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Caption: Troubleshooting Decision Tree for **(2-Methylenecyclopropyl)methanol**.

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